Navigating the Frontier of Functional Materials: Applications of Arylboronic Acids

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Compound of Interest

Compound Name:	*4-Ethoxy-2-formylphenylboronic acid*
CAS No.:	*1106867-72-4*
Cat. No.:	*B1425096*

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A Senior Application Scientist's Guide to 4-Formylphenylboronic Acid in Materials Science

Author's Note: Initial exploration for "**4-Ethoxy-2-formylphenylboronic acid**" revealed a landscape rich in potential but sparse in documented applications within materials science. To provide a comprehensive and actionable guide for researchers, this document will focus on the closely related and extensively studied analogue, 4-Formylphenylboronic acid (4-FPBA). The principles, protocols, and applications discussed herein offer a robust foundation for understanding the potential of substituted formylphenylboronic acids and can serve as a starting point for investigating the unique contributions of ethoxy-substituted isomers.

Introduction: The Dual Functionality of 4-Formylphenylboronic Acid

4-Formylphenylboronic acid (4-FPBA) is a bifunctional organic compound that has garnered significant attention in the realm of materials science.[1] Its molecular architecture, featuring a reactive aldehyde (formyl) group and a versatile boronic acid moiety, makes it a powerful building block for the synthesis of advanced materials.[2] The aldehyde group serves as a key

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site for forming imine bonds through condensation reactions, while the boronic acid group can form reversible covalent bonds with diols or undergo cross-coupling reactions, most notably the Suzuki-Miyaura coupling.[1][2] This dual reactivity allows for the rational design and synthesis of a diverse range of functional materials, from porous crystalline frameworks to responsive polymers and sensors.

Physicochemical Properties of 4-Formylphenylboronic Acid

A thorough understanding of the physicochemical properties of 4-FPBA is crucial for its effective application in materials synthesis.

Property	Value
CAS Number	87199-17-5
Molecular Formula	$C_7H_7BO_3$
Molecular Weight	149.94 g/mol
Appearance	White to off-white crystalline powder
Melting Point	237-242 °C
Solubility	Sparingly soluble in water, soluble in organic solvents like ethanol and DMF

Application Note I: Covalent Organic Frameworks (COFs) Synthesis

Expertise & Experience: The precise arrangement of functional groups in 4-FPBA makes it an exceptional monomer for the construction of Covalent Organic Frameworks (COFs). COFs are a class of crystalline porous polymers with ordered structures and high surface areas, making them promising materials for gas storage, separation, and catalysis.[3] The aldehyde and boronic acid functionalities of 4-FPBA can participate in the formation of robust imine or boronate ester linkages, respectively, which drive the self-assembly of the crystalline framework.

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Protocol 1: Synthesis of an Imine-Linked 2D COF

This protocol describes the synthesis of a two-dimensional COF using 4-FPBA and a triamine linker, such as 1,3,5-Tris(4-aminophenyl)benzene (TAPB). The reaction proceeds through the formation of imine bonds between the aldehyde groups of 4-FPBA and the amine groups of TAPB.

Materials:

- 4-Formylphenylboronic acid (4-FPBA)
- 1,3,5-Tris(4-aminophenyl)benzene (TAPB)
- Mesitylene
- 1,4-Dioxane
- 6M Acetic Acid
- Acetone, anhydrous
- Pyrex tube

Procedure:

- In a Pyrex tube, add 4-FPBA (0.3 mmol) and TAPB (0.2 mmol).
- Add a mixture of mesitylene (1.5 mL) and 1,4-dioxane (1.5 mL) to the tube.
- Add aqueous acetic acid (6M, 0.3 mL) to the mixture.
- Sonication of the mixture for 10 minutes can aid in homogenization.
- Flash-freeze the tube in liquid nitrogen and degas the system using a freeze-pump-thaw cycle (repeat three times).
- Seal the tube under vacuum.
- Heat the sealed tube in an oven at 120 °C for 3 days.

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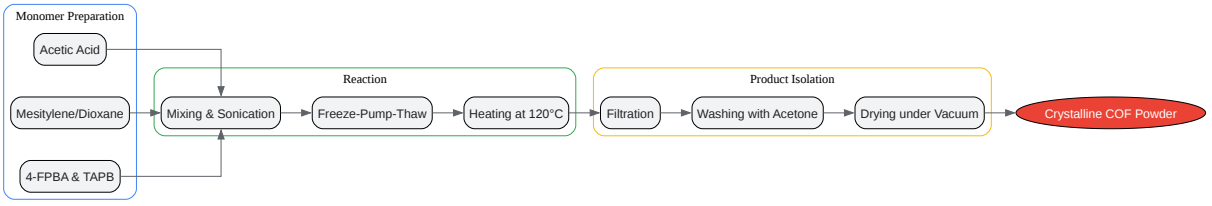
- After cooling to room temperature, a solid precipitate should be visible.
- Collect the solid product by filtration.
- Wash the collected solid with anhydrous acetone.
- Dry the product under vacuum at 80 °C to obtain the COF as a crystalline powder.

Trustworthiness: The success of this protocol relies on the purity of the monomers and the anhydrous conditions during the reaction and workup. The crystallinity of the resulting COF can be confirmed by Powder X-ray Diffraction (PXRD), and its porosity can be characterized by nitrogen adsorption-desorption isotherms.

Workflow for Imine-Linked COF Synthesis



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Caption: Workflow for the synthesis of an imine-linked COF.

Application Note II: Development of Fluorescent Sensors

Expertise & Experience: The boronic acid group of 4-FPBA is well-known for its ability to form reversible covalent bonds with 1,2- and 1,3-diols, a key feature in the detection of saccharides such as glucose.[4] This interaction can be harnessed to design fluorescent sensors. By coupling 4-FPBA to a fluorophore, the binding of a diol-containing analyte can modulate the fluorescence signal through mechanisms like Photoinduced Electron Transfer (PET) or Intramolecular Charge Transfer (ICT).

Protocol 2: Synthesis of a Schiff Base Fluorescent Sensor for Diols

This protocol outlines the synthesis of a simple fluorescent sensor by reacting 4-FPBA with a fluorescent amine, such as 2-aminopyridine, to form a Schiff base.

Materials:

- 4-Formylphenylboronic acid (4-FPBA)
- 2-Aminopyridine
- Ethanol, absolute
- Glacial Acetic Acid (catalytic amount)
- Round-bottom flask with reflux condenser

Procedure:

- Dissolve 4-FPBA (1.0 mmol) in absolute ethanol (20 mL) in a round-bottom flask.
- Add 2-aminopyridine (1.0 mmol) to the solution.
- Add a catalytic amount of glacial acetic acid (2-3 drops).
- Heat the mixture to reflux for 4 hours.
- Monitor the reaction progress by Thin Layer Chromatography (TLC).
- After the reaction is complete, cool the mixture to room temperature.

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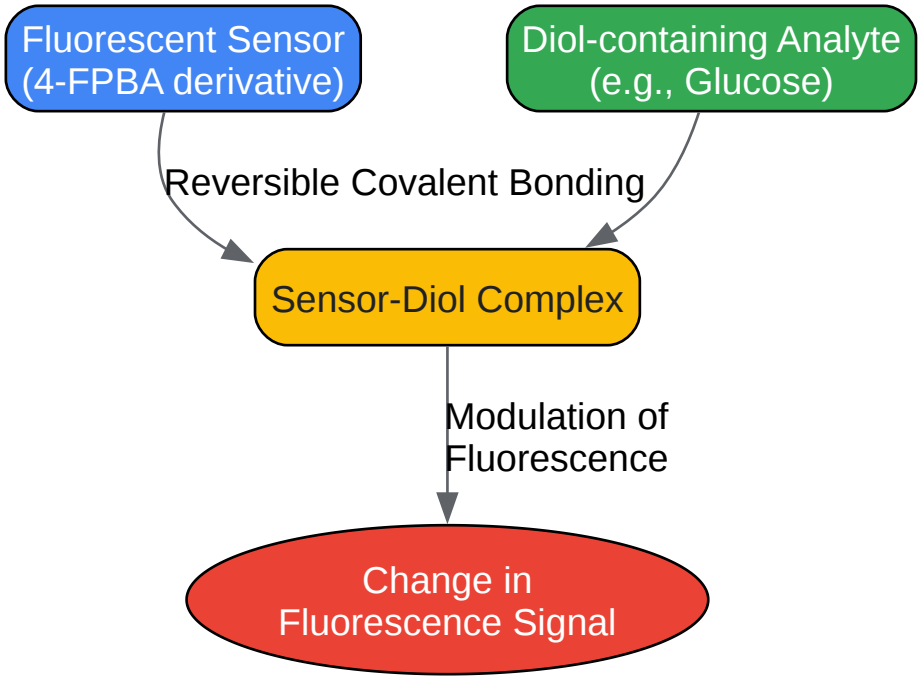
- The product may precipitate upon cooling. If not, reduce the solvent volume under reduced pressure.
- Collect the solid product by filtration and wash with cold ethanol.
- Recrystallize the product from a suitable solvent system (e.g., ethanol/water) to obtain the purified sensor molecule.

Trustworthiness: The formation of the Schiff base can be confirmed by FT-IR spectroscopy (presence of a C=N stretching band) and NMR spectroscopy. The sensing capability of the synthesized compound can be evaluated by fluorescence spectroscopy, titrating the sensor solution with a target diol (e.g., glucose or fructose) and observing the change in fluorescence intensity.

Sensing Mechanism Diagram



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Caption: General mechanism of a boronic acid-based fluorescent sensor.

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Application Note III: Polymer Synthesis via Suzuki-Miyaura Coupling

Expertise & Experience: The boronic acid functionality of 4-FPBA makes it a valuable monomer in Suzuki-Miyaura cross-coupling reactions for the synthesis of conjugated polymers.[2] These polymers are of great interest for applications in organic electronics, such as organic light-emitting diodes (OLEDs) and organic photovoltaics (OPVs), due to their tunable electronic and optical properties.

Protocol 3: Synthesis of a Conjugated Polymer

This protocol describes the synthesis of a simple conjugated polymer by the Suzuki-Miyaura coupling of 4-FPBA with a dibromoaromatic comonomer, for instance, 1,4-dibromobenzene.

Materials:

- 4-Formylphenylboronic acid (4-FPBA)
- 1,4-Dibromobenzene
- Palladium(II) acetate ($Pd(OAc)_2$)
- Triphenylphosphine (PPh_3)
- Potassium carbonate (K_2CO_3)
- Toluene
- Water
- Schlenk flask and line

Procedure:

- To a Schlenk flask under an inert atmosphere (e.g., argon), add 4-FPBA (1.0 mmol), 1,4-dibromobenzene (1.0 mmol), $Pd(OAc)_2$ (0.02 mmol), and PPh_3 (0.08 mmol).
- Add toluene (10 mL) and an aqueous solution of K_2CO_3 (2M, 2 mL).

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- Degas the mixture by bubbling argon through it for 20 minutes.
- Heat the reaction mixture to 90 °C and stir vigorously for 24 hours.
- After cooling to room temperature, pour the mixture into methanol (100 mL) to precipitate the polymer.
- Collect the polymer by filtration.
- Purify the polymer by Soxhlet extraction with methanol, acetone, and finally chloroform to remove catalyst residues and oligomers.
- The chloroform fraction contains the desired polymer. Remove the solvent under reduced pressure to obtain the solid polymer.

Trustworthiness: The successful polymerization can be confirmed by Gel Permeation Chromatography (GPC) to determine the molecular weight and polydispersity of the polymer. The structure can be verified by NMR spectroscopy, and the optical properties can be characterized by UV-Vis and fluorescence spectroscopy.

Summary of Applications and Potential of 4-FPBA in Materials Science

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Application Area	Key Functionality Utilized	Resulting Material Class	Potential Uses
Porous Materials	Aldehyde and/or Boronic Acid	Covalent Organic Frameworks (COFs)	Gas storage and separation, catalysis, sensing
Sensing	Boronic Acid (diol binding)	Fluorescent/Colorimetric Sensors	Glucose monitoring, saccharide detection
Organic Electronics	Boronic Acid (Suzuki coupling)	Conjugated Polymers	OLEDs, OPVs, organic field-effect transistors (OFETs)
Biomaterials	Boronic Acid (diol binding)	Responsive Hydrogels, Drug Delivery Systems	Glucose-responsive insulin delivery, cell imaging

Conclusion

4-Formylphenylboronic acid stands out as a remarkably versatile building block in materials science. Its dual functionality enables chemists and material scientists to construct a wide array of advanced materials with tailored properties. The protocols and application notes provided herein offer a glimpse into the vast potential of 4-FPBA and serve as a practical guide for researchers venturing into this exciting field. Further exploration of substituted analogues, such as the initially considered **4-Ethoxy-2-formylphenylboronic acid**, will undoubtedly unlock new possibilities and expand the horizon of functional organic materials.

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